

# Evaluating the accuracy of seismic inversion for reservoir properties

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## A Comprehensive Guide to Evaluating the Accuracy of Seismic Inversion for Reservoir Properties

In the realm of oil and gas exploration and production, the precise characterization of reservoir properties is paramount for optimizing resource recovery and minimizing risks. Seismic inversion stands as a cornerstone geophysical technique, transforming seismic reflection data into quantitative rock-property descriptions of a reservoir. This guide provides a comparative analysis of various seismic inversion methods, supported by experimental data, to assist researchers and scientists in evaluating their accuracy for determining reservoir properties such as porosity, lithology, and fluid saturation.

## Comparative Analysis of Seismic Inversion Techniques

Seismic inversion methodologies can be broadly categorized into deterministic and stochastic approaches, each with its own set of algorithms and inherent strengths and limitations. Deterministic methods yield a single, best-fit model of the subsurface, while stochastic methods generate multiple possible models, thereby providing a measure of uncertainty.

The accuracy of these methods is often evaluated by comparing the inverted reservoir properties with direct measurements from well logs. The correlation coefficient (R) and prediction error are key metrics used in this validation process. A higher correlation coefficient and lower prediction error indicate a more accurate inversion result.

### Data Presentation: Quantitative Comparison of Inversion Methods for Porosity Prediction

The following table summarizes the typical range of correlation coefficients and prediction errors observed in various studies when predicting porosity using different seismic inversion techniques. It is important to note that these values are context-dependent and can vary based on the quality of seismic data, the geological complexity of the reservoir, and the availability and quality of well data.

Inversion Method Category	Specific Technique	Typical Correlation Coefficient (R) with Well Log Porosity	Typical Porosity Prediction Error	Key Characteristics
Deterministic	Model-Based Inversion (MBI)	0.85 - 0.99 <sup>[1]</sup>	Low to Moderate	Relies on an initial low-frequency model from well logs; provides a single, stable solution.
Colored Inversion (CI)	0.70 - 0.85	Moderate	A simpler method that shapes the seismic spectrum to match the earth's reflectivity spectrum; less reliant on a detailed initial model.	
Sparse Spike Inversion (SSI)	0.80 - 0.95	Low to Moderate	Assumes the earth's reflectivity consists of a series of sparse spikes; can provide high-resolution results.	
Stochastic	Geostatistical Inversion (e.g., Sequential Gaussian Simulation)	0.80 - 0.95	Low to Moderate	Generates multiple high-resolution models consistent with seismic and well

data; provides  
uncertainty  
quantification.[2]

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Probabilistic Neural Network (PNN)	0.85 - 0.99[1]	Low	Utilizes machine learning to establish a non- linear relationship between seismic attributes and reservoir properties.[2]
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## Experimental Protocols

A robust evaluation of seismic inversion accuracy requires a systematic experimental workflow. The following protocol outlines the key steps for comparing the performance of different inversion methods.

### 1. Data Preparation and Quality Control (QC)

- Seismic Data:
  - Acquire 3D post-stack or pre-stack seismic data covering the reservoir interval.
  - Apply standard seismic processing steps, including noise attenuation, multiple removal, and migration, to enhance data quality.
  - For pre-stack inversion, gather conditioning is crucial to preserve amplitude versus offset (AVO) information.
- Well Log Data:
  - Collect a comprehensive suite of well logs, including sonic (compressional and shear), density, gamma-ray, and porosity logs from multiple wells within the seismic survey area.
  - Perform well log editing and environmental corrections to ensure data quality.

- One or more wells should be reserved as "blind wells" for validating the inversion results.  
[\[3\]](#)

## 2. Well-to-Seismic Tie

- Generate a synthetic seismogram at each well location using the sonic and density logs.
- Correlate the synthetic seismogram with the seismic trace at the well location to establish a reliable time-depth relationship.
- Extract a representative seismic wavelet from the data. Accurate wavelet estimation is critical for the success of the inversion.[\[4\]](#)

## 3. Low-Frequency Model Building (for Model-Based Inversion)

- Create an initial low-frequency model of the desired reservoir property (e.g., acoustic impedance) by interpolating well log data between wells, guided by seismic horizons.

## 4. Seismic Inversion

- Apply the selected seismic inversion algorithms (e.g., Model-Based, Colored, Sparse Spike, Geostatistical) to the seismic data.
- For each method, optimize the inversion parameters to achieve the best possible match between the synthetic seismic generated from the inverted model and the original seismic data.

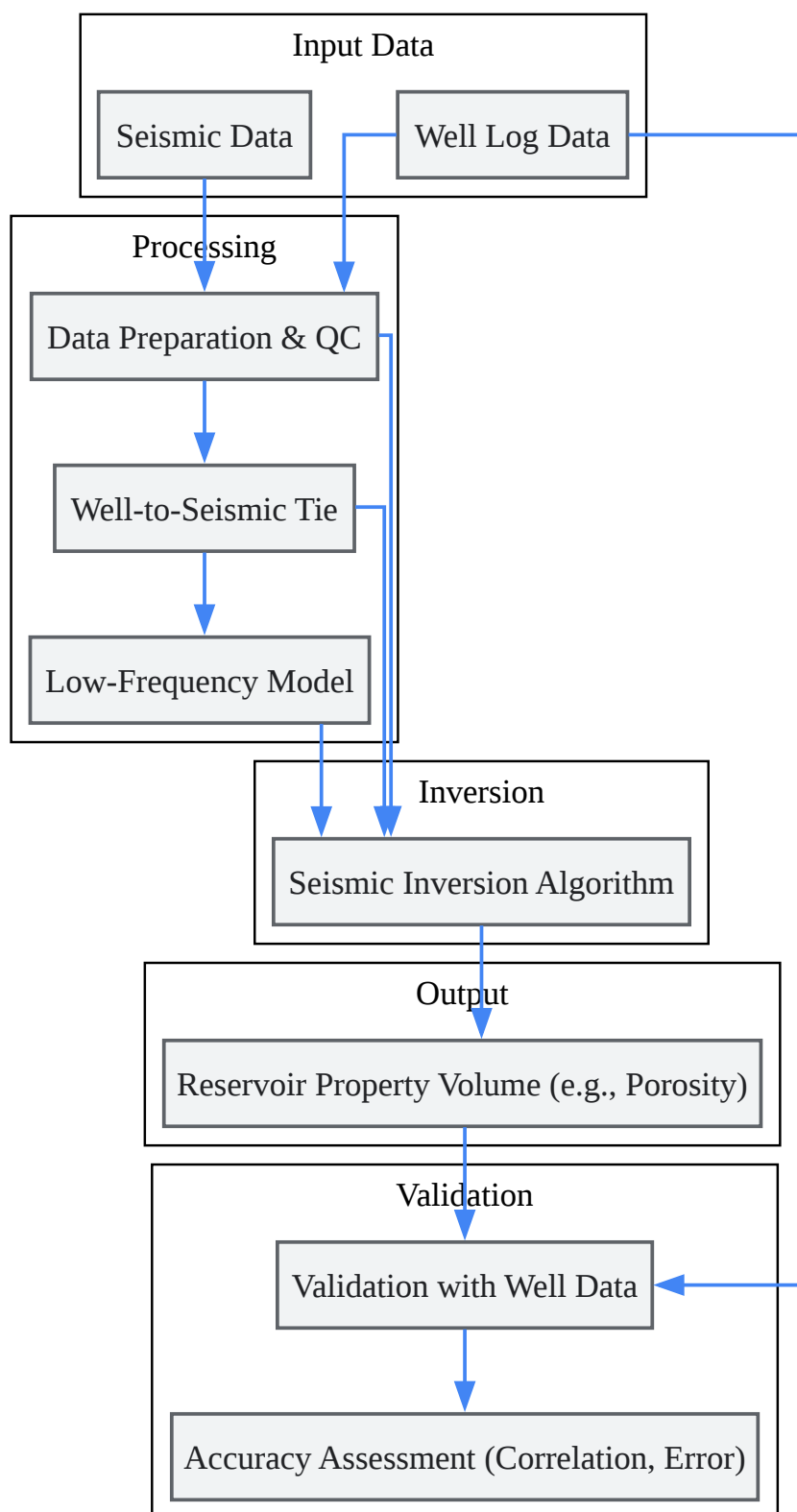
## 5. Validation and Accuracy Assessment

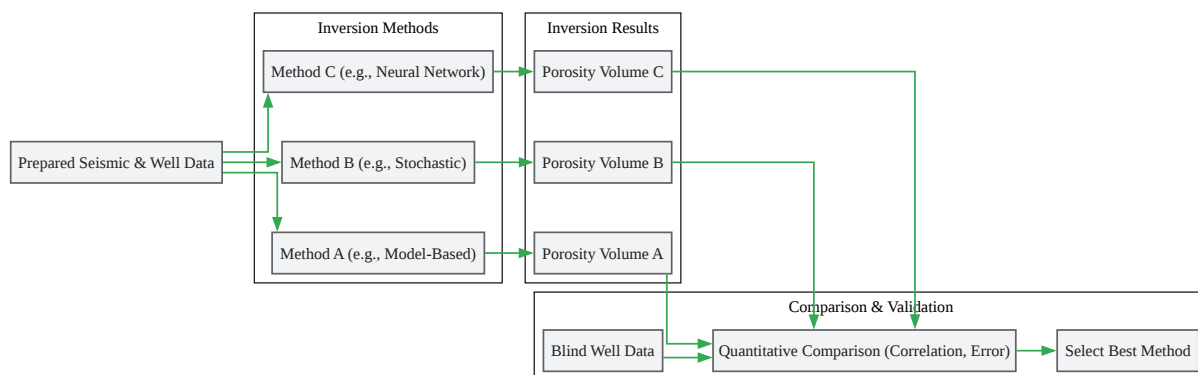
- Cross-Validation:
  - At the well locations used for the inversion, compare the inverted reservoir property (e.g., porosity) with the actual well log measurements.
  - Calculate the correlation coefficient and root-mean-square (RMS) error between the inverted and well log curves.
- Blind Well Test:

- At the location of the "blind well" (which was not used in the inversion process), compare the predicted reservoir property from the inversion with the actual well log data.
- This provides an unbiased assessment of the inversion's predictive power away from the control points.[3]

## Mandatory Visualization

Diagram 1: General Workflow for Seismic Inversion





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